

2-Chloropyridine-3-boronic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloropyridine-3-boronic acid

Cat. No.: B1586372

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Technical Data Sheet: 2-Chloropyridine-3-boronic acid

Audience: Researchers, scientists, and drug development professionals.

Chemical Identity and Properties

2-Chloropyridine-3-boronic acid is a substituted pyridinylboronic acid compound. Such organoboron compounds are critical reagents in organic synthesis, most notably in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. Its utility is significant in the synthesis of complex molecules, including pharmaceuticals and functional materials.

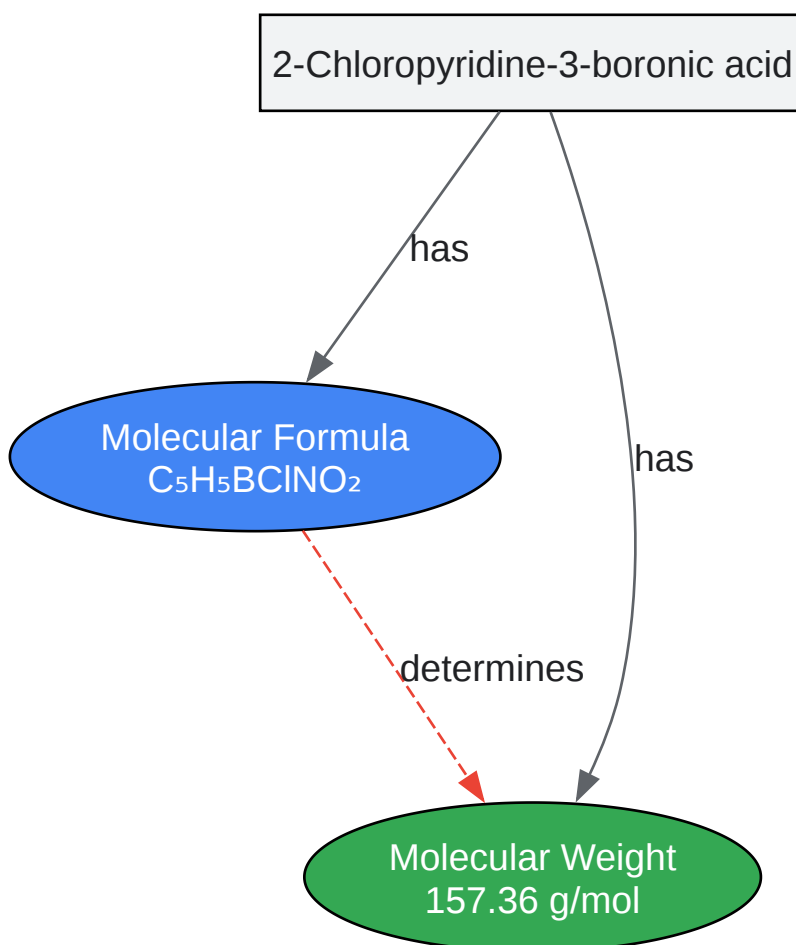
Core Molecular Data

The fundamental molecular properties of **2-Chloropyridine-3-boronic acid** are summarized below. This data is essential for stoichiometric calculations in synthesis, analytical characterization, and quality control.

Property	Value	Citations
Molecular Formula	C ₅ H ₅ BClNO ₂	[1][2][3]
Molecular Weight	157.36 g/mol	[1][2]
IUPAC Name	(2-chloropyridin-3-yl)boronic acid	[3]
CAS Number	381248-04-0	[1][3]

Logical Data Relationship

The relationship between the chemical name and its core molecular properties is fundamental. The molecular formula dictates the molecular weight, and both are directly derived from the compound's structural identity.



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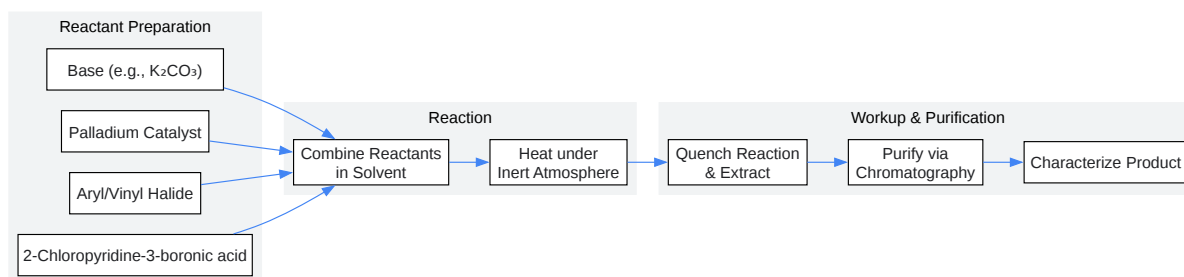
Caption: Logical flow from compound name to its formula and molecular weight.

Experimental Protocols

Detailed experimental protocols are context-dependent. For instance, in a Suzuki-Miyaura coupling reaction, **2-Chloropyridine-3-boronic acid** would be used as a reactant. A general workflow for such a reaction is provided below.

General Suzuki-Miyaura Coupling Workflow

This diagram outlines the typical steps for using a boronic acid like **2-Chloropyridine-3-boronic acid** in a cross-coupling reaction.



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Caption: General experimental workflow for a Suzuki-Miyaura coupling reaction.

This document is intended for informational purposes for trained research professionals and does not constitute a detailed experimental protocol for any specific synthesis.

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References

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- 2. 2-Chloropyridine-3-boronic acid [aromalake.com]
- 3. 2-Chloropyridine-3-boronic acid, 96% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
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